A Comprehensive Technical Guide to Benzophenone Phenylhydrazone: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name:	*Benzophenone phenylhydrazone*
CAS No.:	*574-61-8*
Cat. No.:	*B154174*

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Abstract

This technical guide provides an in-depth exploration of **benzophenone phenylhydrazone** ($C_{19}H_{16}N_2$), a significant chemical intermediate in organic synthesis and pharmaceutical development. We will delineate its core physicochemical properties, including its precise molecular weight and formula, and present a detailed examination of its synthesis via condensation reaction, including mechanistic insights. This document further outlines robust protocols for the characterization and validation of the compound, ensuring scientific integrity. Key applications, particularly its role as a precursor in the synthesis of bioactive molecules and its potential therapeutic activities, are discussed. This guide is intended for researchers, chemists, and drug development professionals seeking a comprehensive and practical understanding of **benzophenone phenylhydrazone**.

Introduction: The Significance of the Hydrazone Moiety

Hydrazones, characterized by the $R_2C=NNR_2$ functional group, are a class of organic compounds with remarkable versatility. The unique electronic and structural properties of the azomethine group (-C=N-) impart a wide range of chemical reactivity and biological activity. Within this class, **benzophenone phenylhydrazone** stands out due to the stability conferred by its aromatic rings and its utility as a synthetic building block.

Formed from the condensation of benzophenone and phenylhydrazine, this compound serves as a critical precursor in the synthesis of various heterocyclic systems, including indoles and quinazolines.[1] Its derivatives have been investigated for a range of pharmacological applications, including potential antimicrobial, antioxidant, and cytotoxic activities against cancer cell lines.[1][2] Furthermore, it is an important intermediate in the production of organic pigments, photostabilizers, and specialized pharmaceuticals, such as the cardiovascular drug Cibenzoline and as a protecting group in antibiotic synthesis.[1][3][4] This guide provides the foundational knowledge required to synthesize, validate, and effectively utilize this valuable compound.

Physicochemical and Structural Properties

A precise understanding of a compound's properties is fundamental to its application. **Benzophenone phenylhydrazone** is a stable, crystalline solid at room temperature. Its key identifiers and properties are summarized below.

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Property	Value	Source(s)
Molecular Formula	$C_{19}H_{16}N_2$	[1][5][6][7]
Molecular Weight	272.35 g/mol	[7]
IUPAC Name	N-(benzhydrylideneamino)aniline	[1][5]
CAS Number	574-61-8	[1][5][6][8]
Appearance	White to light yellow crystalline powder	[9]
Melting Point	97–98 °C	[10]
Canonical SMILES	C1=CC=C(C=C1)C(=NNC2=CC=CC=C2)C3=CC=CC=C3	[1][7]
InChI Key	LJPHROJMJFFANK-UHFFFAOYSA-N	[1][5][7]

The molecule's structure features a central imine (C=N) bond. The carbon atom is attached to two phenyl rings (the benzhydryl group), while the nitrogen is bonded to a phenylamino group. This extensive aromaticity contributes to the compound's stability and influences its reactivity. [1]

Synthesis and Mechanistic Pathway

The primary route for synthesizing **benzophenone phenylhydrazone** is the direct condensation of benzophenone with phenylhydrazine. This reaction is a classic example of nucleophilic addition to a carbonyl group, followed by dehydration.

Underlying Mechanism

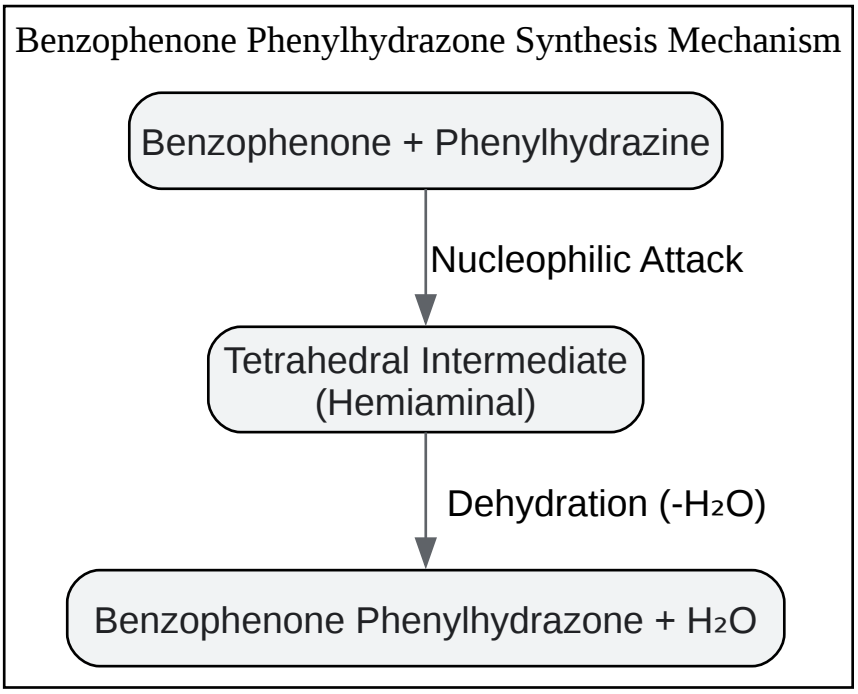
The reaction proceeds in two main stages:

- Nucleophilic Attack: The lone pair of electrons on the terminal nitrogen of phenylhydrazine acts as a nucleophile, attacking the electrophilic carbonyl carbon of benzophenone. This forms a tetrahedral intermediate.

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- Dehydration: The intermediate is unstable and readily eliminates a molecule of water, often facilitated by an acid or base catalyst, to form the stable C=N double bond of the hydrazone.

The use of an acid catalyst protonates the carbonyl oxygen, making the carbonyl carbon more electrophilic and accelerating the initial attack.



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Caption: Reaction mechanism for hydrazone formation.

Experimental Protocol: Laboratory Scale Synthesis

This protocol is a self-validating system, concluding with characterization steps to confirm product identity and purity.

Materials:

- Benzophenone (1.0 eq)
- Phenylhydrazine (1.1 eq)

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- Absolute Ethanol (as solvent)
- Glacial Acetic Acid (catalyst, a few drops)

Procedure:

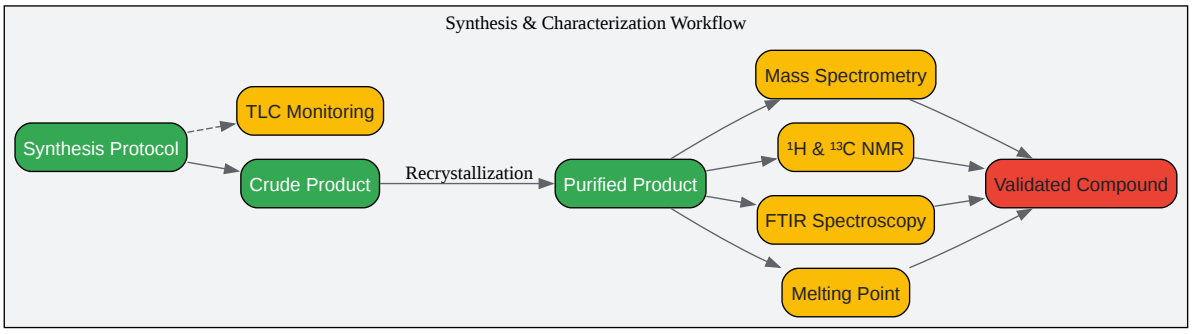
- Dissolution: Dissolve benzophenone (e.g., 10.0 g, 54.9 mmol) in 80 mL of absolute ethanol in a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser.
- Addition of Reagent: To the stirring solution, add phenylhydrazine (e.g., 6.5 g, 59.9 mmol).
- Catalysis: Add 3-4 drops of glacial acetic acid to the mixture. The acid catalyzes the dehydration step, increasing the reaction rate.
- Reflux: Heat the mixture to reflux and maintain for 2-3 hours. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).[2]
- Crystallization: After the reaction is complete, remove the flask from the heat source and allow it to cool slowly to room temperature. Further cool the flask in an ice bath to maximize the precipitation of the product.
- Isolation: Collect the crystalline product by vacuum filtration.
- Washing: Wash the crystals on the filter paper with a small amount of cold ethanol to remove any unreacted starting materials.
- Drying: Dry the purified crystals in a vacuum oven at a low temperature (~50 °C) to a constant weight.

The expected yield for this procedure is typically high, often exceeding 85%.[10]

Characterization and Quality Control

Validation of the synthesized product is critical. The following techniques are standard for the characterization of **benzophenone phenylhydrazone**.

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Caption: A typical workflow for synthesis and validation.

- Melting Point Determination: A sharp melting point in the expected range (97–98 °C) is a primary indicator of purity.[2][10]
- FTIR Spectroscopy: Infrared spectroscopy is used to confirm the presence of key functional groups. Expected peaks include:
  - ~1593 cm^{-1} for the C=N (imine) stretch.[11]
  - ~3300 cm^{-1} for the N-H stretch.
  - ~3050 cm^{-1} for aromatic C-H stretching.[11]
  - The absence of a strong C=O stretch (from benzophenone, ~1650 cm^{-1}) confirms the reaction's completion.[11]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR provide detailed structural information, confirming the arrangement of protons and carbons in the molecule.[2][5]

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- Mass Spectrometry (MS): This technique verifies the molecular weight of the compound. The mass spectrum should show a molecular ion peak (M+) corresponding to the calculated mass of 272.35 g/mol .[5][12]

Applications in Research and Drug Development

Benzophenone phenylhydrazone is more than a simple chemical; it is a versatile platform for creating complex and high-value molecules.

- Synthetic Intermediate: It is a cornerstone for synthesizing indole rings via the Fischer indole synthesis. It is also used to produce Schiff bases, quinazolines, and diphenyldiazomethane, a valuable reagent in peptide synthesis.[1][4]
- Pharmaceutical Scaffolding: The benzophenone scaffold itself is present in numerous bioactive molecules with anti-inflammatory, anticancer, and antimicrobial properties.[13] Phenylhydrazone derivatives have shown promise as:
  - Anticancer Agents: Certain derivatives exhibit cytotoxic effects in cancer cell lines and have been studied for their antiestrogenic properties in treating breast cancer.[1]
  - Antimicrobial Agents: The hydrazone moiety is a key pharmacophore in developing new antibacterial and antifungal drugs.[1][2]
- Industrial Applications: Beyond medicine, it is used as a photostabilizer in polymers and coatings due to its ability to absorb UV light and as an intermediate in the manufacturing of organic dyes and pigments.[1][4]

Safety, Handling, and Storage

As with any chemical reagent, proper handling is essential for laboratory safety.

GHS Hazard Classification:[5][14]

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.
- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.

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- Specific Target Organ Toxicity (Single Exposure, Respiratory Irritation): H335 - May cause respiratory irritation.

Handling Recommendations:

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, nitrile gloves, and a lab coat.[15][16]
- Avoid inhalation of dust and direct contact with skin and eyes.[17]
- After handling, wash hands and any exposed skin thoroughly.[17]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[16]
- Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

Benzophenone phenylhydrazone is a compound of significant academic and industrial importance. Its straightforward synthesis, coupled with its versatile reactivity, makes it an invaluable intermediate in organic chemistry. The detailed protocols for its synthesis and characterization provided herein offer a robust framework for its reliable preparation and validation. Its established and emerging applications in medicinal chemistry underscore its potential for the development of novel therapeutics, ensuring its continued relevance in the field of drug discovery and materials science.

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